

A Comprehensive Guide to the Nomenclature of Ethyl (2R)-5-oxopyrrolidine-2-carboxylate

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Compound of Interest

Compound Name: ethyl (2R)-5-oxopyrrolidine-2-carboxylate

Cat. No.: B014839

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For researchers, scientists, and professionals in drug development, precise communication is paramount. This begins with the accurate and comprehensive identification of chemical compounds. **Ethyl (2R)-5-oxopyrrolidine-2-carboxylate**, a key chiral building block in organic synthesis, is known by a variety of synonyms across different chemical databases, suppliers, and scientific literature. This guide provides an in-depth overview of its nomenclature to ensure clarity and facilitate effective information retrieval.

IUPAC Name and Stereochemistry

The systematic name for this compound, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is **ethyl (2R)-5-oxopyrrolidine-2-carboxylate**^{[1][2][3][4]}. The "(2R)" designation specifies the stereochemistry at the second carbon of the pyrrolidine ring, which is crucial for its application in asymmetric synthesis.

Common Synonyms and Abbreviations

In laboratory practice and commercial listings, a range of synonyms and abbreviations are used for convenience. These are often based on the common name of the parent acid, pyroglutamic acid.

Synonym Category	Synonym
Common Chemical Names	D-Pyroglutamic acid ethyl ester [1] [4]
(R)-5-Oxopyrrolidine-2-carboxylic acid ethyl ester [1] [2] [3]	
5-Oxo-D-proline Ethyl Ester [3] [4]	
Ethyl (R)-(-)-2-pyrrolidone-5-carboxylate [4] [5]	
(R)-(-)-5-Ethylcarboxyl-2-pyrrolidinone [4] [5]	
D-5-Oxo-2-pyrrolidinecarboxylic acid ethyl ester [5]	
Ethyl 5-oxo-D-proline [4]	
Abbreviations	D-Pyr-OEt [1] [2] [4]
H-D-PYR-OET [4]	

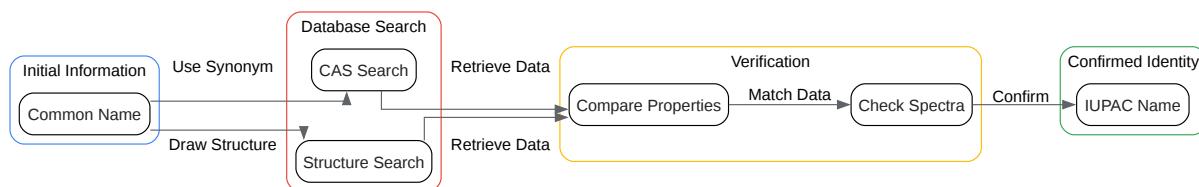
Chemical Identifiers

For unambiguous identification in databases and regulatory documents, a variety of chemical identifiers are assigned to **ethyl (2R)-5-oxopyrrolidine-2-carboxylate**.

Identifier Type	Identifier
CAS Registry Number	68766-96-1 [1] [3] [4]
EC Number	898-267-9 [4]
PubChem CID	643508 [4]
InChI	InChI=1S/C7H11NO3/c1-2-11-7(10)5-3-4-6(9)8-5/h5H,2-4H2,1H3,(H,8,9)/t5-/m1/s1 [1] [3] [4]
InChIKey	QYJOOVQLTTVTJY-RXMQYKEDSA-N [1] [2] [4]
Canonical SMILES	CCOC(=O)C1CCC(=O)N1 [1] [3]
Isomeric SMILES	CCOC(=O)[C@H]1CCC(=O)N1 [3] [4]

Experimental Workflow: Compound Identification

The following diagram illustrates a typical workflow for the unambiguous identification of a chemical compound like **ethyl (2R)-5-oxopyrrolidine-2-carboxylate** in a research setting.



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Workflow for Chemical Identification.

This guide consolidates the various synonyms and identifiers for **ethyl (2R)-5-oxopyrrolidine-2-carboxylate**, providing a valuable resource for the scientific community. The standardized nomenclature and identifiers are essential for accurate documentation, database searches, and clear communication in research and development.

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